

Part 1: The Definitive Method — Single-Crystal X-ray Diffraction (SCXRD)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

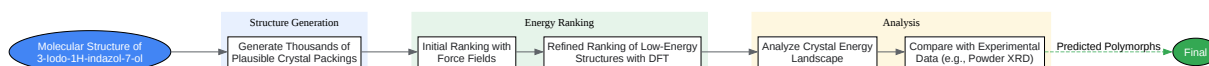
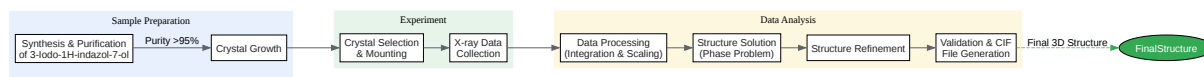
Compound Name: 3-Iodo-1H-indazol-7-OL

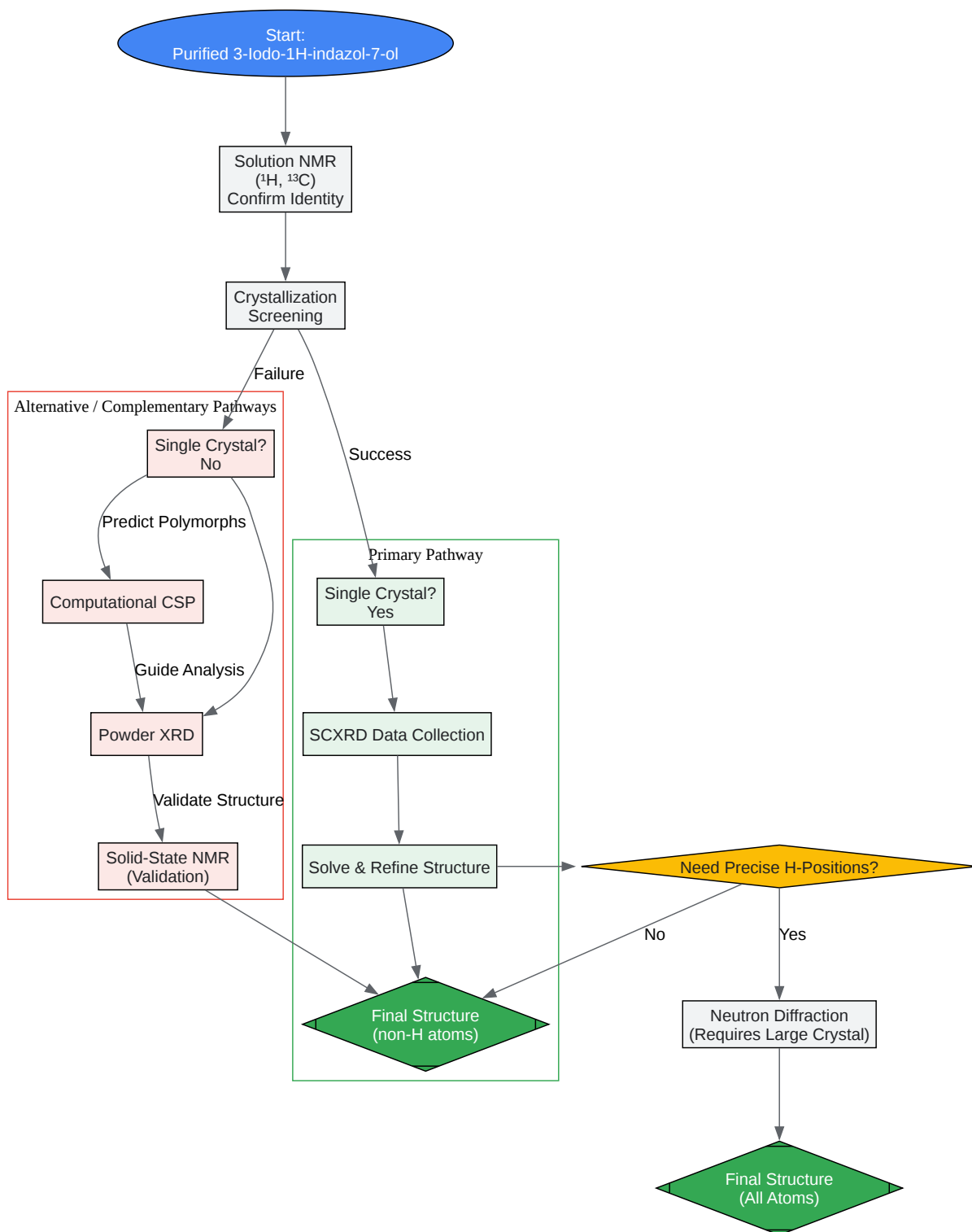
CAS No.: 1082040-28-5

Cat. No.: B3210859

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Single-Crystal X-ray Diffraction is the most powerful and widely used technique for determining the atomic and molecular structure of a crystalline material.[4][5] The method relies on the elastic scattering of X-rays by the electron clouds of atoms arranged in an ordered, three-dimensional lattice. The resulting diffraction pattern provides the fundamental data to calculate the position of every non-hydrogen atom in the structure with exceptional precision.[6][7]





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Sources

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